

A Technical Guide to Beclometasone Dipropionate-d6

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Compound of Interest

Compound Name: *Beclometasone dipropionate-d6*

Cat. No.: *B12429579*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Beclometasone Dipropionate-d6**, a deuterated analog of the synthetic corticosteroid, Beclometasone Dipropionate. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in analytical and pharmacokinetic studies.

Core Concepts

Beclometasone Dipropionate-d6 is a vital tool in bioanalytical assays, primarily employed to enhance the accuracy and precision of quantifying Beclometasone Dipropionate (BDP) and its active metabolite, Beclometasone 17-Monopropionate (17-BMP), in biological matrices. Its utility stems from its near-identical physicochemical properties to the unlabeled parent drug, while its increased mass allows for clear differentiation in mass spectrometric analysis.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	2- ((8S,9R,10S,11S,13S,14S,16S ,17R)-9-chloro-11-hydroxy- 10,13,16-trimethyl-3-oxo-17- ((propanoyl-3,3,3- d3)oxy)-6,7,8,9,10,11,12,13,14 ,15,16,17-dodecahydro-3H- cyclopenta[a]phenanthren-17- yl)-2-oxoethyl propanoate- 3,3,3-d3	[1]
Molecular Formula	C ₂₈ H ₃₁ D ₆ ClO ₇	[1]
Alternate CAS Number	5534-09-8 (non-labelled)	[1]
Molecular Weight	527.1 g/mol	
Appearance	Solid	
Primary Application	Internal standard for analytical and pharmacokinetic research	

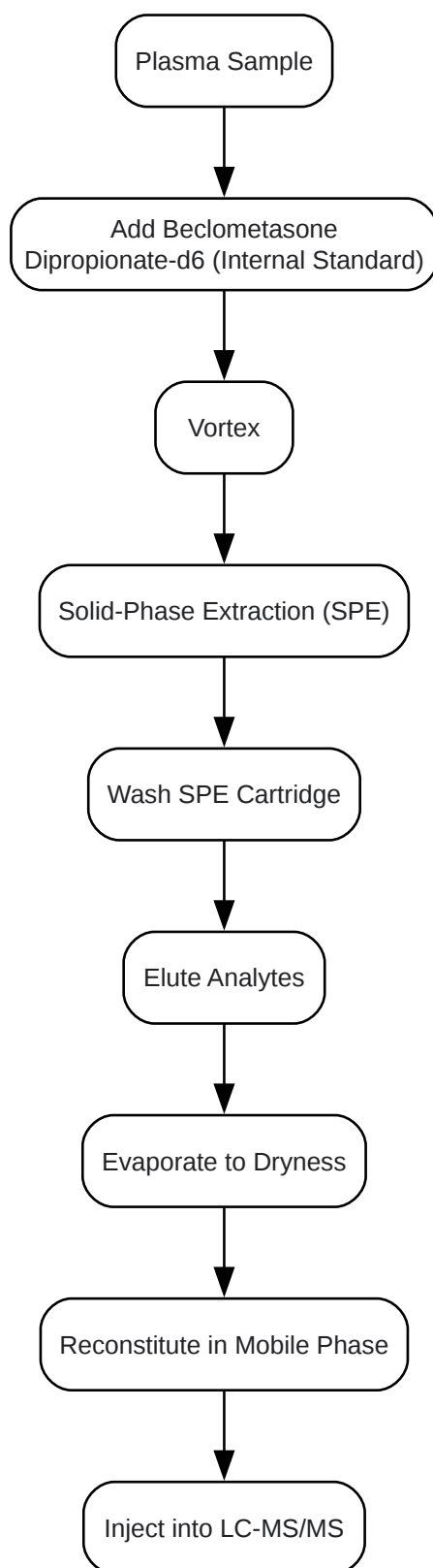
Experimental Protocols

The primary application of **Beclometasone Dipropionate-d6** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. Below are detailed methodologies for its use in quantifying Beclometasone Dipropionate and its metabolites in biological samples.

Sample Preparation: Plasma

A common procedure for extracting BDP and its metabolites from plasma is solid-phase extraction (SPE).

Workflow for Plasma Sample Preparation



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Workflow for plasma sample preparation using SPE.

Detailed Steps:

- Internal Standard Spiking: To a 500 µL aliquot of human plasma, add a known concentration of **Beclometasone Dipropionate-d6** solution.
- Vortexing: Vortex the sample to ensure thorough mixing.
- Solid-Phase Extraction:
 - Condition an SPE cartridge (e.g., C18) with methanol followed by water.
 - Load the plasma sample onto the cartridge.
 - Wash the cartridge with a low-organic solvent mixture (e.g., 10% methanol in water) to remove interferences.
- Elution: Elute the analytes (BDP, 17-BMP) and the internal standard with a high-organic solvent (e.g., methanol or acetonitrile).
- Evaporation: Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitution: Reconstitute the residue in a specific volume of the mobile phase.
- Analysis: Inject the reconstituted sample into the LC-MS/MS system.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

Typical LC-MS/MS Parameters

Parameter	Typical Value
LC Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 3.5 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile/Methanol
Flow Rate	0.3 - 0.5 mL/min
Gradient	Gradient elution, starting with a low percentage of mobile phase B, increasing to a high percentage to elute the analytes, followed by re-equilibration.
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Detection	Multiple Reaction Monitoring (MRM)

MRM Transitions

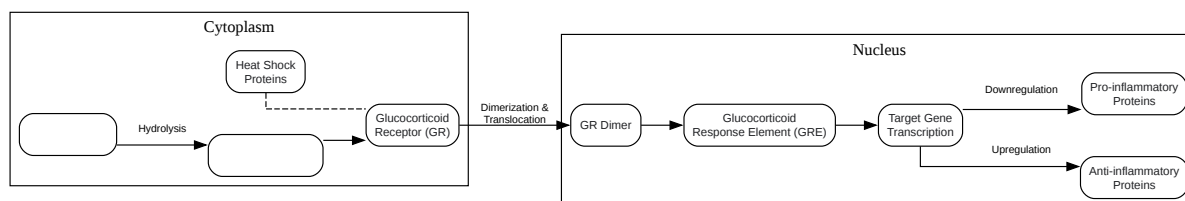
Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Beclometasone Dipropionate	521.2	453.2
Beclometasone 17-Monopropionate	465.2	357.2
Beclometasone Dipropionate-d6	527.2	459.2

Signaling Pathway of Beclometasone Dipropionate

As a deuterated analog, **Beclometasone Dipropionate-d6** is not intended for therapeutic use and its signaling pathway is not a subject of study. However, understanding the mechanism of action of its non-deuterated counterpart is crucial for the context of its application.

Beclometasone Dipropionate is a prodrug that is rapidly hydrolyzed to its active metabolite, Beclometasone 17-Monopropionate (17-BMP). 17-BMP is a potent agonist of the glucocorticoid receptor (GR).

Glucocorticoid Receptor Signaling Pathway



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Mechanism of action of Beclometasone Dipropionate via the Glucocorticoid Receptor.

The binding of 17-BMP to the cytoplasmic glucocorticoid receptor leads to the dissociation of heat shock proteins, dimerization of the receptor, and its translocation into the nucleus. Inside the nucleus, the dimer binds to glucocorticoid response elements (GREs) on the DNA, which in turn modulates the transcription of target genes. This results in the increased expression of anti-inflammatory proteins and decreased expression of pro-inflammatory proteins, leading to the therapeutic effects of the drug.

Synthesis and Characterization

While detailed synthetic procedures for **Beclometasone Dipropionate-d6** are often proprietary, the general approach involves the use of a deuterated propionylating agent in the final esterification steps of the Beclometasone synthesis.

Characterization of **Beclometasone Dipropionate-d6** is crucial to confirm its identity, purity, and isotopic enrichment. Standard analytical techniques are employed:

- High-Performance Liquid Chromatography (HPLC): To assess chemical purity.
- Mass Spectrometry (MS): To confirm the molecular weight and isotopic enrichment.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and the position of the deuterium labels.

Conclusion

Beclometasone Dipropionate-d6 serves as an indispensable tool for the accurate quantification of Beclometasone Dipropionate and its metabolites in complex biological matrices. Its use as an internal standard in LC-MS/MS assays is a well-established practice in pharmacokinetic and bioequivalence studies. This guide provides a foundational understanding of its properties, analytical applications, and the mechanistic context of its parent compound, empowering researchers to effectively utilize this stable isotope-labeled standard in their scientific endeavors.

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References

- 1. theclinivex.com [theclinivex.com]
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